

Essential Safety and Operational Guide for Handling Arme Pavine

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Compound of Interest

Compound Name: **Arme Pavine**

Cat. No.: **B10780532**

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety and logistical information for the handling of **Arme Pavine**. It includes detailed operational procedures and disposal plans to ensure a safe laboratory environment.

Chemical Safety and Hazard Information

Arme Pavine is a benzylisoquinoline alkaloid that is classified as harmful if swallowed and is an irritant.^[1] It is essential to handle this compound with care, adhering to the safety precautions outlined below.

Identifier	Value
IUPAC Name	4-[(1R)-6,7-dimethoxy-2-methyl-3,4-dihydro-1H-isoquinolin-1-yl)methyl]phenol
CAS Number	524-20-9
Molecular Formula	C ₁₉ H ₂₃ NO ₃
Molecular Weight	313.4 g/mol [1]
GHS Classification	Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed. [1]
Signal Word	Warning [1]
Hazard Statements	H302: Harmful if swallowed [1]
Precautionary Statements	P264, P270, P301+P317, P330, P501 [1]
Toxicological Data	Specific LD ₅₀ and LC ₅₀ data for Armepravine are not readily available.
Occupational Exposure Limits	No specific occupational exposure limits (OELs) have been established for Armepravine by OSHA or NIOSH.

Personal Protective Equipment (PPE)

A thorough hazard assessment should be conducted to determine the specific PPE required for handling **Armepravine**. The following are minimum recommendations for a laboratory setting.

Protection Type	Equipment	Specification
Eye and Face Protection	Safety Goggles or Face Shield	Must be worn when there is a risk of splashes.
Hand Protection	Chemical-resistant gloves	Nitrile gloves are suitable for incidental contact. Change gloves immediately if contaminated. For prolonged contact, consider double-gloving or using thicker, chemical-resistant gloves.
Body Protection	Laboratory Coat	A buttoned lab coat should be worn to protect skin and clothing.
Respiratory Protection	Not generally required for small quantities in a well-ventilated area.	Use a NIOSH-approved respirator if handling large quantities or if there is a risk of aerosolization.

Operational Plan: Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to minimize exposure and maintain the integrity of the compound.

Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the work area by ensuring it is clean, uncluttered, and has adequate ventilation.
- Weighing and Transferring: Handle **Armepravine** as a solid in a well-ventilated area or a chemical fume hood to avoid inhalation of dust. Use appropriate tools (e.g., spatula, weigh paper) for transfers.
- Solution Preparation: When preparing solutions, add the solid to the solvent slowly to avoid splashing.

- Post-Handling: After handling, decontaminate the work area and all equipment used. Wash hands thoroughly with soap and water.

Storage Plan:

- Short-term (days to weeks): Store in a dry, dark place at 0 - 4°C.
- Long-term (months to years): Store at -20°C.
- Keep the container tightly sealed to prevent contamination.

Emergency Procedures

In the event of an emergency, follow these procedures to ensure safety.

Spill Response:

- Evacuate: Immediately evacuate the area of the spill.
- Alert: Notify others in the vicinity and your supervisor.
- Assess: From a safe distance, assess the extent of the spill.
- Contain: If safe to do so, contain the spill using appropriate absorbent materials.
- Clean-up: For small spills, trained personnel wearing appropriate PPE can clean the area. For large spills, contact your institution's environmental health and safety department.
- Decontaminate: Thoroughly decontaminate the spill area after cleanup.

First Aid Measures:

- If Swallowed: Rinse mouth. Call a poison center or doctor if you feel unwell.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- In Case of Skin Contact: Wash with plenty of soap and water.

- If Inhaled: Move person into fresh air and keep comfortable for breathing.

Disposal Plan

All waste containing **Armepavine** must be handled as hazardous waste and disposed of in accordance with all applicable federal, state, and local regulations.

- Waste Collection: Collect all solid waste (e.g., contaminated gloves, weigh paper) and liquid waste in clearly labeled, sealed containers.
- Labeling: Label waste containers with "Hazardous Waste" and the chemical name **"Armepavine."**
- Storage: Store waste containers in a designated, secure area away from incompatible materials.
- Disposal: Arrange for disposal through your institution's hazardous waste management program. Do not dispose of **Armepavine** down the drain or in the regular trash.

Experimental Protocol: In Vitro NF-κB Inhibition Assay

Armepavine has been shown to inhibit the activation of NF-κB, a key transcription factor in inflammatory responses.^[2] The following is a detailed protocol to assess the NF-κB inhibitory activity of **Armepavine** in a cell-based assay.

Materials:

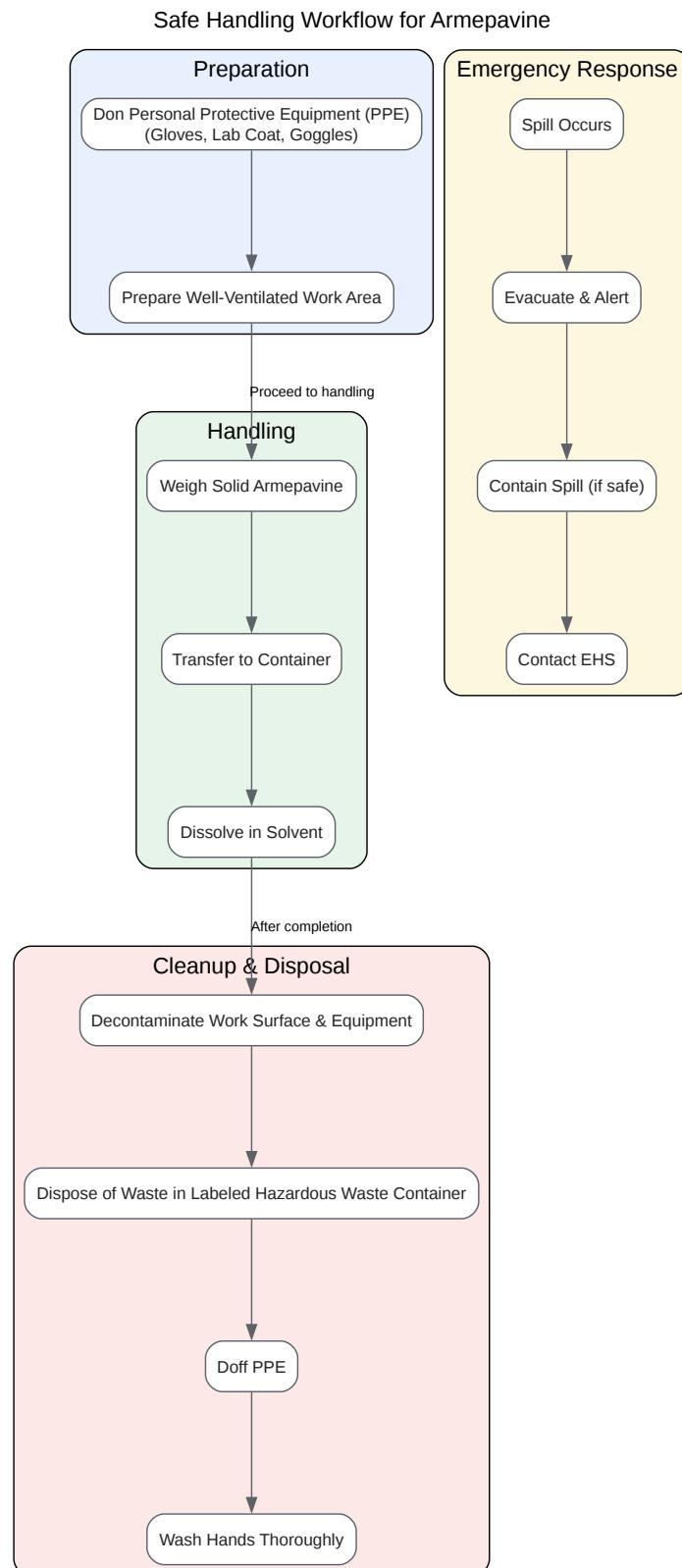
- HEK293 cells stably expressing an NF-κB luciferase reporter gene
- Dulbecco's Modified Eagle's Medium (DMEM)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin
- **Armepavine**

- Tumor Necrosis Factor-alpha (TNF- α)
- Luciferase Assay Reagent
- 96-well cell culture plates
- Luminometer

Procedure:

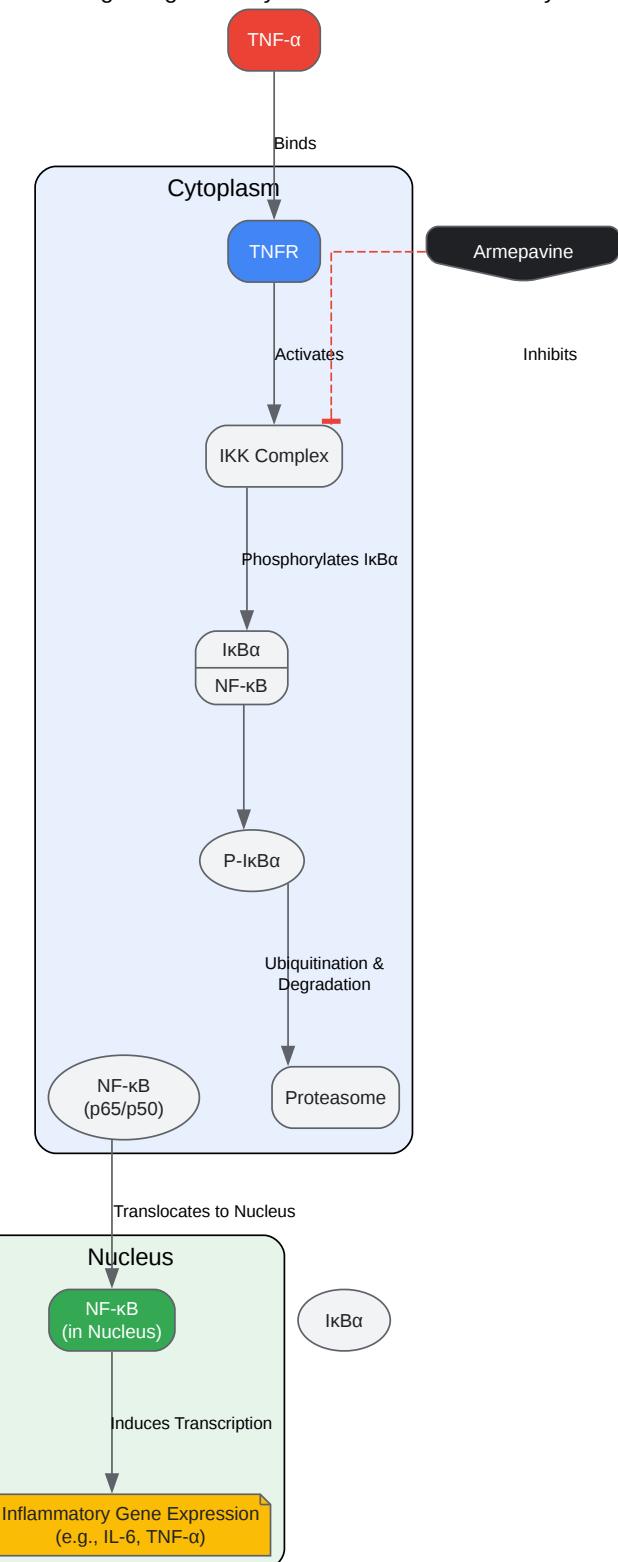
- Cell Culture: Culture the HEK293 NF- κ B reporter cells in DMEM supplemented with 10% FBS and 1% Penicillin-Streptomycin at 37°C in a 5% CO₂ incubator.
- Cell Seeding: Seed the cells in a 96-well plate at a density of 5 x 10⁴ cells per well and allow them to adhere overnight.
- Compound Treatment: Prepare serial dilutions of **Arme Pavine** in culture medium. Remove the old medium from the cells and add the **Arme Pavine** solutions at various concentrations. Include a vehicle control (e.g., DMSO).
- Stimulation: After a 1-hour pre-incubation with **Arme Pavine**, stimulate the cells with TNF- α (final concentration of 10 ng/mL) to activate the NF- κ B pathway. Include an unstimulated control.
- Incubation: Incubate the plate for 6 hours at 37°C in a 5% CO₂ incubator.
- Luciferase Assay: After incubation, lyse the cells and measure the luciferase activity using a luminometer according to the manufacturer's protocol for the luciferase assay reagent.
- Data Analysis: Normalize the luciferase activity to a measure of cell viability (e.g., using a CellTiter-Glo assay in a parallel plate) to account for any cytotoxic effects of the compound. Calculate the percentage of NF- κ B inhibition for each concentration of **Arme Pavine** relative to the TNF- α stimulated control.

Visualizations

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Caption: A flowchart outlining the safe handling workflow for **Armepravine**, from preparation to cleanup and emergency response.

Simplified NF-κB Signaling Pathway and Potential Inhibition by Armepravine



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Caption: A diagram illustrating the NF-κB signaling pathway and the potential inhibitory point of **Armepavine**.

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References

- 1. Armepavine | C19H23NO3 | CID 442169 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov/compound/442169)]
- 2. (S)-armepavine inhibits human peripheral blood mononuclear cell activation by regulating Itk and PLCgamma activation in a PI-3K-dependent manner - PubMed [pubmed.ncbi.nlm.nih.gov]
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